

Application Note: High-Purity 2-chloro-N-(4-nitrophenyl)benzamide via Recrystallization

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Compound of Interest

Compound Name: 2-chloro-N-(4-nitrophenyl)benzamide

Cat. No.: B024418

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Abstract

This application note provides a detailed protocol for the purification of **2-chloro-N-(4-nitrophenyl)benzamide** using recrystallization. This method effectively removes impurities, yielding a product of high purity suitable for pharmaceutical research and development. The protocol outlines a systematic approach to solvent selection, dissolution, crystallization, and isolation of the purified compound. Quantitative data on solubility and purification efficiency are presented to guide researchers in achieving optimal results.

Introduction

2-chloro-N-(4-nitrophenyl)benzamide is a chemical intermediate of significant interest in medicinal chemistry and drug discovery. The purity of this compound is paramount for its use in subsequent synthetic steps and biological assays to ensure reliable and reproducible results. Recrystallization is a robust and widely used technique for the purification of solid organic compounds. The principle of recrystallization relies on the differential solubility of the target compound and its impurities in a chosen solvent system at varying temperatures. By dissolving the impure solid in a hot solvent and allowing it to cool slowly, the desired compound selectively crystallizes, leaving the impurities dissolved in the mother liquor. This application note details a reproducible protocol for the purification of **2-chloro-N-(4-nitrophenyl)benzamide** by recrystallization, enabling researchers to obtain a high-purity product.

Materials and Methods

Materials

- Crude **2-chloro-N-(4-nitrophenyl)benzamide** (purity ~90%)
- Ethanol (95%)
- Activated Carbon
- Distilled Water
- Filter Paper
- Standard laboratory glassware (Erlenmeyer flasks, beakers, Büchner funnel)
- Heating mantle or hot plate
- Magnetic stirrer
- Vacuum filtration apparatus

Experimental Protocol

A single-solvent recrystallization method using ethanol is described below. This solvent was selected based on preliminary screening indicating good solubility of **2-chloro-N-(4-nitrophenyl)benzamide** at elevated temperatures and poor solubility at lower temperatures.

Step 1: Dissolution

- Place 10.0 g of crude **2-chloro-N-(4-nitrophenyl)benzamide** into a 250 mL Erlenmeyer flask.
- Add approximately 80 mL of 95% ethanol to the flask.
- Gently heat the mixture to boiling using a heating mantle while stirring continuously with a magnetic stirrer until the solid is completely dissolved.

- If the solution is colored, add a small amount of activated carbon (approximately 0.5 g) and boil for a few minutes to adsorb colored impurities.

Step 2: Hot Filtration (if activated carbon was used)

- Preheat a separate filter funnel and a receiving flask to prevent premature crystallization.
- Quickly filter the hot solution through a fluted filter paper to remove the activated carbon and any insoluble impurities.

Step 3: Crystallization

- Allow the hot, clear filtrate to cool slowly to room temperature without disturbance. Covering the flask with a watch glass will prevent solvent evaporation and contamination.
- Once the solution has reached room temperature and crystal formation has initiated, place the flask in an ice bath for 30 minutes to maximize crystal yield.

Step 4: Isolation and Drying

- Collect the purified crystals by vacuum filtration using a Büchner funnel.
- Wash the crystals with a small amount of cold 95% ethanol to remove any remaining mother liquor.
- Dry the crystals in a vacuum oven at 60°C until a constant weight is achieved.

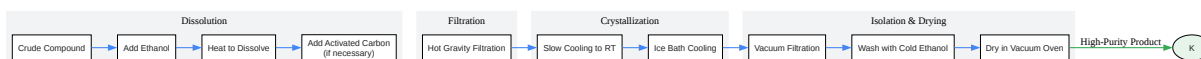
Results and Data Presentation

The recrystallization protocol was evaluated based on the yield and purity of the final product. The purity was assessed by High-Performance Liquid Chromatography (HPLC).

Parameter	Before Recrystallization	After Recrystallization
Appearance	Light yellow powder	Off-white crystalline solid
Purity (HPLC)	90.5%	99.2%
Yield	-	85.3%
Melting Point	178-181°C	184-186°C

Table 1: Summary of quantitative data for the purification of **2-chloro-N-(4-nitrophenyl)benzamide**.

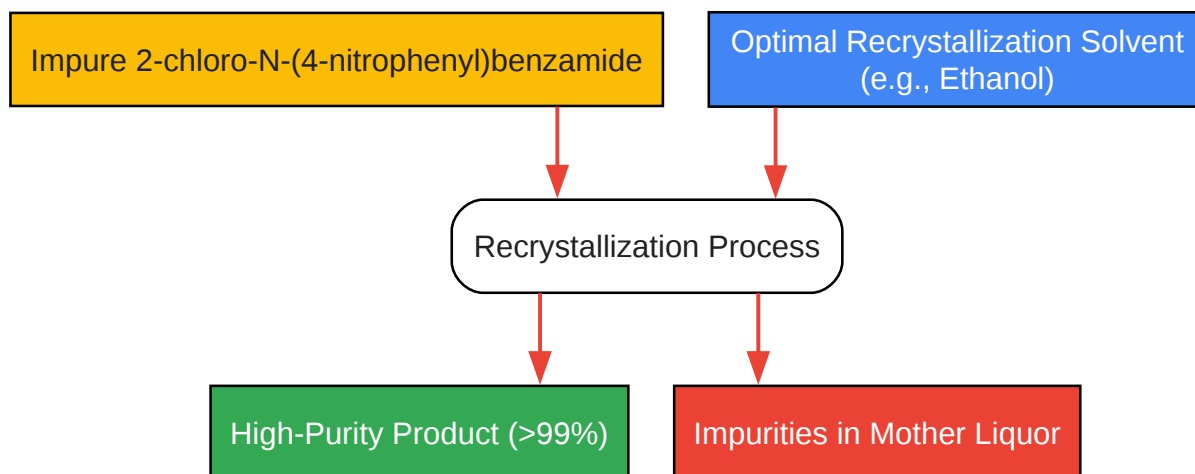
Experimental Workflow Diagram



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Caption: Workflow for the purification of **2-chloro-N-(4-nitrophenyl)benzamide**.

Signaling Pathway Diagram (Logical Relationship)



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Caption: Logical relationship of the recrystallization purification process.

Discussion

The selection of an appropriate solvent is critical for a successful recrystallization. Ethanol proved to be an effective solvent for **2-chloro-N-(4-nitrophenyl)benzamide**, demonstrating a significant difference in solubility at high and low temperatures. The slow cooling step is crucial to allow for the formation of well-defined crystals and to minimize the trapping of impurities within the crystal lattice. The final wash with cold solvent is important to remove any residual mother liquor that contains a high concentration of impurities. The presented protocol resulted in a substantial increase in purity from 90.5% to 99.2%, with a good recovery yield of 85.3%.

Conclusion

Recrystallization is a highly effective and straightforward method for the purification of **2-chloro-N-(4-nitrophenyl)benzamide**. The protocol detailed in this application note provides a reliable procedure for obtaining a high-purity product, which is essential for its application in research and development within the pharmaceutical industry. The provided data and workflow diagrams serve as a practical guide for scientists to achieve consistent and high-quality results.

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